

Application Note: Quantification of 14-Deoxy-11,12-dehydroandrographolide in Plasma using HPLC

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Compound of Interest

Compound Name: 14-Deoxy-11,12-dehydroandrographolide

Cat. No.: B031429

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Introduction

14-Deoxy-11,12-dehydroandrographolide (DDAG) is a significant bioactive diterpenoid lactone isolated from *Andrographis paniculata*.^{[1][2]} It is a major metabolite of andrographolide and exhibits various pharmacological activities, including anti-inflammatory and anticancer effects. Accurate and precise quantification of DDAG in plasma is crucial for pharmacokinetic studies, bioavailability assessments, and clinical trials to understand its absorption, distribution, metabolism, and excretion (ADME) profile.^{[1][3]} This application note provides a detailed protocol for the quantification of DDAG in plasma using High-Performance Liquid Chromatography (HPLC) with UV detection, a robust and widely accessible method. The protocol is based on established methodologies and includes comprehensive details on sample preparation, chromatographic conditions, and method validation.

Experimental Protocols

Plasma Sample Preparation: Salt-Assisted Liquid-Liquid Extraction (SALLE)

This protocol describes an optimized SALLE procedure, which has demonstrated high extraction efficiency for DDAG from plasma.^[1]

Materials:

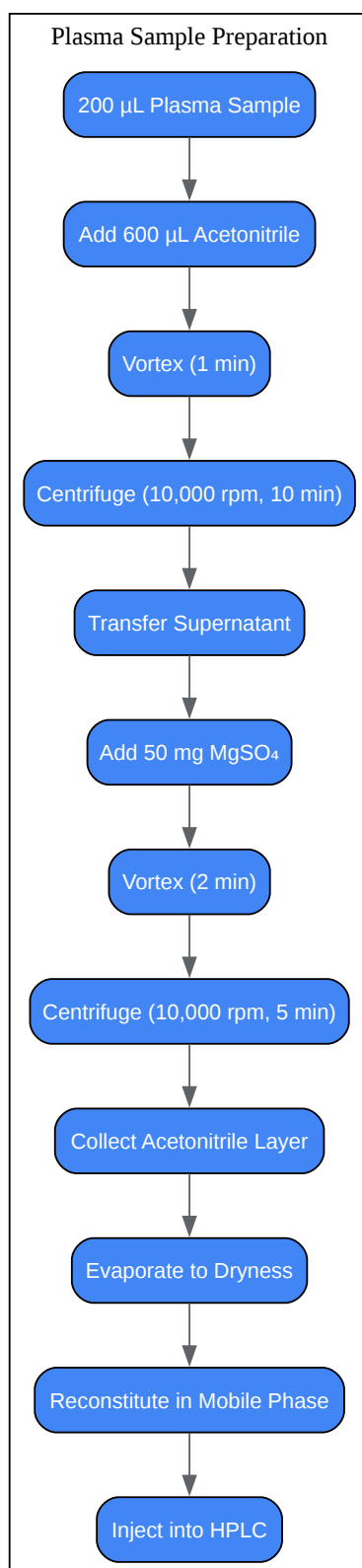
- Blank plasma
- **14-Deoxy-11,12-dehydroandrographolide** (DDAG) reference standard
- Internal Standard (IS) (e.g., Dehydroandrographolide or a structurally similar compound)
- Acetonitrile (HPLC grade)
- Magnesium sulfate (MgSO₄), anhydrous
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Microcentrifuge

Procedure:

- **Spiking:** To 200 µL of blank plasma in a microcentrifuge tube, add the appropriate volume of DDAG standard solution and internal standard solution to achieve the desired calibration curve concentrations. For unknown samples, add only the internal standard.
- **Protein Precipitation:** Add 600 µL of acetonitrile to the plasma sample.
- **Vortexing:** Vortex the mixture vigorously for 1 minute to ensure thorough mixing and precipitation of plasma proteins.
- **Centrifugation:** Centrifuge the tubes at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- **Supernatant Transfer:** Carefully transfer the supernatant to a new microcentrifuge tube.
- **Salt Addition:** Add 50 mg of anhydrous MgSO₄ to the supernatant.

- **Extraction:** Vortex the tube for 2 minutes to facilitate the partitioning of DDAG into the acetonitrile layer. The salt induces phase separation.
- **Second Centrifugation:** Centrifuge at 10,000 rpm for 5 minutes to ensure complete phase separation and pellet any undissolved salt.
- **Sample Collection:** Carefully collect the upper acetonitrile layer and transfer it to a clean tube.
- **Evaporation:** Evaporate the acetonitrile to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the dried residue in 100 µL of the mobile phase.
- **Injection:** Inject a 20 µL aliquot into the HPLC system.

Workflow for Plasma Sample Preparation



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Caption: Workflow of the Salt-Assisted Liquid-Liquid Extraction (SALLE) protocol.

HPLC Operating Conditions

Instrumentation:

- HPLC system with a quaternary or binary pump
- Autosampler
- Column oven
- Diode Array Detector (DAD) or UV-Vis Detector

Chromatographic Parameters:

Parameter	Condition
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile and 0.03 M potassium dihydrogen phosphate (pH 3.0 with phosphoric acid)
Gradient	Isocratic or gradient elution can be optimized. A starting point is 60:40 (Acetonitrile:Buffer)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	20 µL
Detection	UV at 235 nm

| Run Time | Approximately 15 minutes (adjust as needed for baseline resolution) |

Method Validation

The analytical method should be validated according to the International Council for Harmonisation (ICH) guidelines.

Linearity and Range

The linearity of the method is determined by preparing calibration curves with a minimum of five concentrations of DDAG in blank plasma.

Parameter	Result
Concentration Range	125 - 2000 ng/mL
Correlation Coefficient (r^2)	> 0.99

Accuracy and Precision

Accuracy and precision are assessed by analyzing quality control (QC) samples at low, medium, and high concentrations within the linear range on the same day (intra-day) and on different days (inter-day).

Level	Accuracy (% Recovery)	Precision (% RSD)
Low QC	85.9% - 98.8%	Intra-day: < 15%, Inter-day: < 15%
Medium QC	90% - 110%	Intra-day: < 15%, Inter-day: < 15%
High QC	90% - 110%	Intra-day: < 15%, Inter-day: < 15%

Acceptance criteria as per ICH M10 guidelines.

Limits of Detection (LOD) and Quantification (LOQ)

LOD and LOQ are determined to establish the sensitivity of the method.

Parameter	Concentration
LOD	201 ng/mL
LOQ	234 ng/mL

Extraction Recovery and Matrix Effect

The efficiency of the extraction procedure and the influence of plasma components on the ionization of the analyte are evaluated.

Parameter	Result
Extraction Recovery	> 90%
Matrix Effect	86.5% - 111.0%

Stability

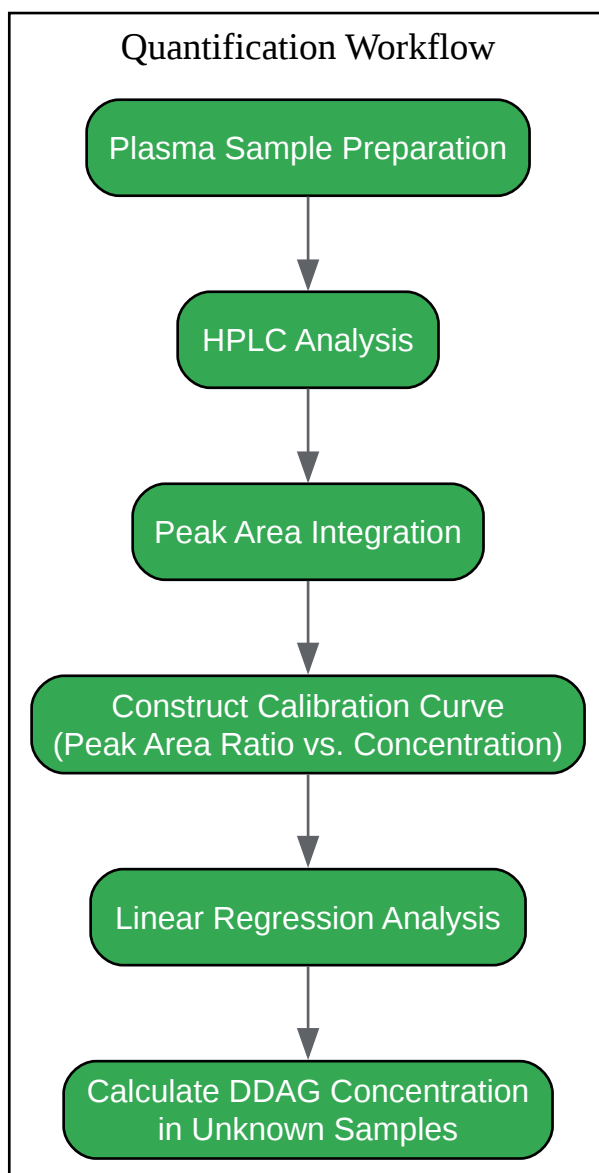
The stability of DDAG in plasma is evaluated under various storage conditions to ensure the integrity of the samples during handling and storage.

Condition	Stability
Short-term (Room Temp, 4h)	> 95%
Long-term (-20°C, 30 days)	> 95%
Freeze-thaw (3 cycles)	> 95%
Post-preparative (Autosampler, 24h)	> 95%

Data Analysis and Quantification

The concentration of DDAG in the plasma samples is determined by constructing a calibration curve. The peak area ratio of DDAG to the internal standard is plotted against the nominal concentration of the calibration standards. A linear regression analysis is then applied to the data to obtain the calibration equation and correlation coefficient. The concentration of DDAG in the unknown samples is calculated using this regression equation.

Logical Flow of the Quantification Process



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Caption: The logical workflow for the quantification of DDAG in plasma samples.

Conclusion

The described HPLC method with UV detection provides a reliable, accurate, and precise approach for the quantification of **14-Deoxy-11,12-dehydroandrographolide** in plasma. The salt-assisted liquid-liquid extraction technique offers high recovery and minimizes matrix effects. This application note serves as a comprehensive guide for researchers and scientists involved in the pharmacokinetic and metabolic studies of this promising bioactive compound.

The method can be readily implemented in a laboratory setting with standard HPLC equipment. Further optimization may be required based on specific instrumentation and laboratory conditions.

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